

# 2-chloro-N-(2-methoxyethyl)acetamide spectral data (NMR, IR, Mass Spec)

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## Compound of Interest

Compound Name:	2-chloro-N-(2-methoxyethyl)acetamide
Cat. No.:	B087373

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An In-Depth Technical Guide to the Predicted Spectral Characteristics of **2-chloro-N-(2-methoxyethyl)acetamide**

This guide provides a comprehensive analysis of the predicted nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **2-chloro-N-(2-methoxyethyl)acetamide**. As experimental spectra for this specific compound are not widely available in public databases, this document synthesizes established principles of spectroscopy and data from analogous structures to offer a robust predictive framework for researchers, scientists, and drug development professionals. The methodologies and interpretations presented herein are designed to serve as a foundational reference for the characterization of this and structurally related molecules.

## Molecular Structure and Functional Group Analysis

A thorough understanding of the spectral data begins with an analysis of the molecule's structure. **2-chloro-N-(2-methoxyethyl)acetamide** possesses several key functional groups that will give rise to characteristic signals in each spectroscopic technique.

Figure 1: Molecular Structure of **2-chloro-N-(2-methoxyethyl)acetamide**

The key functional groups are:

- Secondary Amide: The  $-\text{C}(\text{O})\text{NH}-$  group is a central feature, influencing the electronic environment of adjacent atoms.
- Chlorinated Methylene Group: The  $\text{Cl}-\text{CH}_2-$  group will exhibit a characteristic downfield shift in NMR due to the electronegativity of the chlorine atom.
- Methoxyethyl Group: The  $-\text{CH}_2-\text{CH}_2-\text{O}-\text{CH}_3$  moiety contains an ether linkage and two distinct methylene groups, each with a unique chemical environment.

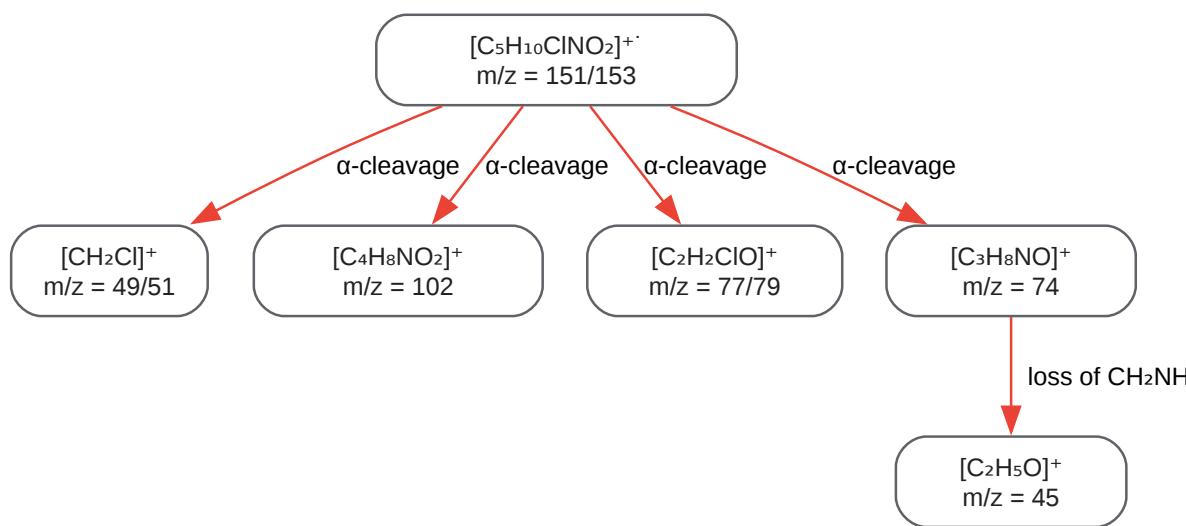
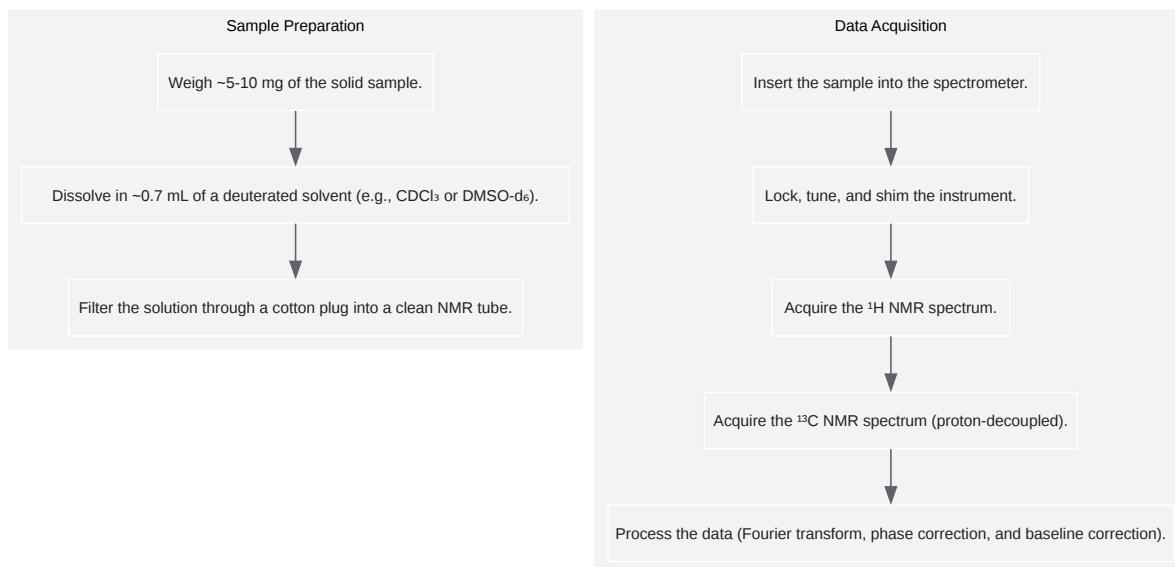
## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

### Experimental Protocol: Acquiring an NMR Spectrum

The following is a standard protocol for obtaining high-resolution  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of a solid organic compound.

Workflow for NMR Sample Preparation and Data Acquisition

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